

Essential Safety and Logistical Information for Handling Butyl Valerate

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Compound of Interest

Compound Name: *Butyl valerate*

Cat. No.: *B146188*

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For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemical compounds is paramount. This document provides comprehensive, step-by-step guidance on the necessary personal protective equipment (PPE), operational procedures, and disposal plans for **Butyl valerate**.

Chemical and Physical Properties of **Butyl Valerate**

A clear understanding of **Butyl valerate**'s properties is foundational to its safe handling. The following table summarizes its key quantitative data.

Property	Value
Molecular Formula	C9H18O2[1]
Molar Mass	158.24 g/mol [1][2]
Appearance	Colorless to pale yellow liquid[1][3]
Odor	Fruity (apple-raspberry)[4]
Boiling Point	186 - 187 °C[1]
Melting Point	-92.8 °C[1]
Flash Point	67 °C (closed cup)[1]
Density	0.868 g/cm ³ at 25 °C[1]
Water Solubility	Limited solubility[3]
Vapor Pressure	0.608 mmHg at 25°C[4]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure to **Butyl valerate**. The following equipment should be used:

- Eye and Face Protection: Wear safety glasses with side-shields that conform to EN166, or goggles.[1][5] A face shield may be necessary for splash hazards.
- Skin Protection:
 - Gloves: Chemical-resistant gloves are required. Butyl rubber gloves are an excellent choice for handling esters like **Butyl valerate**. [6][7] Nitrile gloves can also be used.[8] Always inspect gloves for any signs of degradation or puncture before use.
 - Protective Clothing: Wear suitable protective clothing, such as a lab coat, to prevent skin contact.[4][5] For larger quantities or increased risk of splashing, impervious clothing is recommended.[1]

- Respiratory Protection: If engineering controls, such as a fume hood, are insufficient to maintain airborne concentrations below exposure limits, or if there is a risk of inhalation, an approved respirator must be worn.[5] A full-face respirator with appropriate cartridges (e.g., type ABEK) is recommended in such scenarios.[1]

Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is crucial for minimizing risks associated with **Butyl valerate**.

Handling Procedures:

- Engineering Controls: Always handle **Butyl valerate** in a well-ventilated area, preferably within a chemical fume hood.[5]
- Preventing Ignition: **Butyl valerate** is a flammable liquid.[4] Keep it away from heat, sparks, open flames, and other ignition sources.[4][5] Use non-sparking tools and explosion-proof equipment.[4][5] Ground and bond containers and receiving equipment to prevent static discharge.[4][5]
- Personal Hygiene: Avoid contact with skin and eyes.[1] Do not breathe vapors or mist.[1] Wash hands thoroughly after handling and before eating, drinking, or smoking.[5]
- Safe Transfer: When transferring the liquid, do so carefully to avoid splashes.

Storage:

- Store in a cool, dry, and well-ventilated place away from direct sunlight and sources of ignition.[1][5]
- Keep containers tightly closed when not in use.[1][4][5]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[9]

Accidental Release and Disposal Plan

A clear plan for managing spills and disposing of waste is essential.

Spill Response:

In the event of a spill, follow these steps:

- Evacuate: Immediately evacuate personnel from the affected area.[\[1\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Control Ignition Sources: Remove all sources of ignition.[\[1\]](#)[\[5\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so.[\[1\]](#) Do not let the product enter drains.[\[1\]](#)
- Absorption: Contain and collect the spillage with non-combustible absorbent materials such as sand, earth, or vermiculite.[\[1\]](#)
- Collection and Disposal: Place the absorbed material into a suitable, closed container for disposal according to local regulations.[\[1\]](#)

Waste Disposal:

- Dispose of **Butyl valerate** and any contaminated materials through a licensed disposal company.[\[1\]](#)
- Do not mix with other waste.[\[1\]](#)
- Leave the chemical in its original container if possible.[\[1\]](#)
- Uncleaned containers should be handled as if they contain the product itself.[\[1\]](#)

First Aid Measures

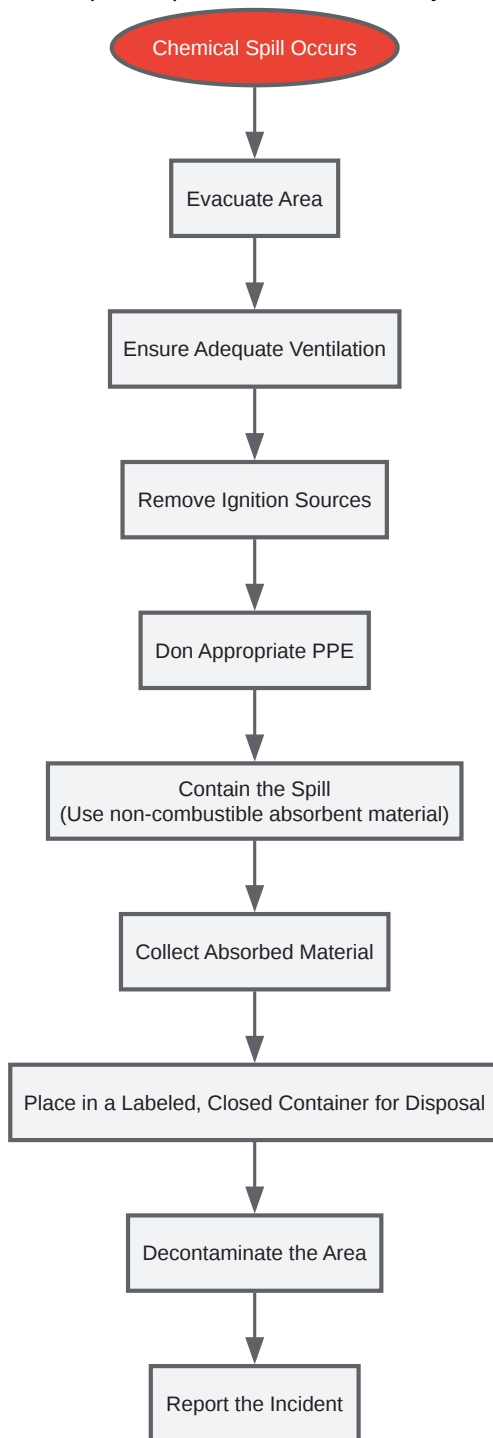
In case of exposure, immediate action is critical:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation develops or persists.[\[1\]](#)[\[5\]](#)

- Eye Contact: Rinse cautiously with water for several minutes.[\[1\]](#) Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)

Chemical Spill Response Workflow

Chemical Spill Response Workflow for Butyl Valerate



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Caption: Workflow for responding to a **Butyl valerate** spill.

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